

Anhydrous Calcium Citrate: A Comprehensive Technical Guide for Pharmaceutical Development

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Compound of Interest

Compound Name: Calcium citrate, anhydrous

CAS No.: 7693-13-2; 813-94-5

Cat. No.: B2430290

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Introduction

Anhydrous calcium citrate ($\text{Ca}_3(\text{C}_6\text{H}_5\text{O}_7)_2$) is the calcium salt of citric acid, devoid of water molecules within its crystal lattice.[1] It is a widely utilized compound in the pharmaceutical, nutraceutical, and food industries as a calcium supplement, excipient, and food additive (E333).[2][3] Its high calcium content, bioavailability, and stability make it a preferred choice in various formulations.[4][5] This technical guide provides an in-depth overview of the core physical and chemical properties of anhydrous calcium citrate, complete with detailed experimental protocols for their determination, to support research, development, and quality control activities.

Core Physicochemical Properties

Anhydrous calcium citrate is a white, odorless, crystalline powder with a neutral to slightly sandy taste.[1][5] It is chemically stable under dry and cool conditions.

Quantitative Data Summary

The key quantitative physical and chemical properties of anhydrous calcium citrate are summarized in the tables below for easy reference and comparison.

Table 1: General and Molecular Properties

Property	Value	References
IUPAC Name	tricalcium bis(2-hydroxypropane-1,2,3-tricarboxylate)	[6]
Synonyms	Tricalcium dicitrate, Calcium citrate tribasic	[3][7]
CAS Number	813-94-5	[2][7]
Molecular Formula	$C_{12}H_{10}Ca_3O_{14}$	[6][7]
Molecular Weight	498.43 g/mol	[2][6]
Calcium Content	Approximately 24.1%	[2][8][9]

Table 2: Physical Characteristics

Property	Value	References
Appearance	White to off-white crystalline powder	[1][10]
Odor	Odorless	[2][11]
Taste	Neutral, slightly sandy/salty	[1][11]
Density	~1.63 - 2.4 g/cm ³	[1][2]
Solubility in Water	Sparingly soluble (0.85 g/L at 18°C, 0.95 g/L at 25°C)	[2]
Solubility in Alcohol	Insoluble	[2][12]
pH (in aqueous suspension)	6.5 - 8.5	[13]
Melting Point	Decomposes	[2][11]
Decomposition Temperature	Onset of decomposition above 120°C	[13]

Table 3: Crystal Structure Information

Property	Value	References
Crystal System	Triclinic	[8]
Key Structural Feature	Three-dimensional network of Ca coordination polyhedra	[14][15]

Experimental Protocols

Detailed methodologies for determining the key physical and chemical properties of anhydrous calcium citrate are provided below. These protocols are based on standard pharmaceutical testing procedures.

Determination of Bulk and Tapped Density

This protocol follows the principles outlined in USP General Chapter <616>.[6][11][15]

Objective: To determine the bulk and tapped densities of anhydrous calcium citrate powder, which are critical for understanding its flowability and compressibility.

Apparatus:

- Graduated cylinder (250 mL)
- Tapped density tester
- Balance with a precision of 0.1 g
- Sieve with 1.0 mm mesh

Procedure:

- Sample Preparation: Pass a sufficient quantity of anhydrous calcium citrate through a 1.0 mm sieve to break up any agglomerates.
- Untapped (Bulk) Density Measurement: a. Weigh the empty graduated cylinder. b. Gently pour a known mass (e.g., 100 g) of the sieved powder into the graduated cylinder without compacting it. c. Level the top of the powder without compressing it and read the unsettled apparent volume (V_o) to the nearest graduated unit. d. Calculate the bulk density (ρ_{bulk}) using the formula: $\rho_{\text{bulk}} = \text{mass} / V_o$.
- Tapped Density Measurement: a. Place the graduated cylinder containing the powder onto the tapped density tester. b. Subject the cylinder to a specified number of taps (e.g., 500 taps) from a fixed height (e.g., 14 ± 2 mm). c. Read the tapped volume (V_f). d. Repeat the tapping in increments (e.g., 750 taps) until the difference between successive volume measurements is less than 2%. e. Calculate the tapped density (ρ_{tapped}) using the formula: $\rho_{\text{tapped}} = \text{mass} / V_f$.

Determination of pH (Aqueous Suspension)

This protocol is based on the principles of USP General Chapter <791>.[\[1\]](#)[\[2\]](#)[\[14\]](#)[\[16\]](#)

Objective: To measure the pH of an aqueous suspension of anhydrous calcium citrate.

Apparatus:

- pH meter with a glass electrode and a reference electrode, capable of a resolution of 0.01 pH units.
- Magnetic stirrer and stir bar
- Beakers
- Standard buffer solutions (pH 4.0, 7.0, and 10.0)

Procedure:

- Calibration: Calibrate the pH meter using the standard buffer solutions according to the manufacturer's instructions.
- Sample Preparation: Prepare a 1% (w/v) suspension of anhydrous calcium citrate in deionized water.
- Measurement: a. Place the beaker with the suspension on the magnetic stirrer and add the stir bar. b. Immerse the pH electrode in the suspension and stir gently to ensure homogeneity. c. Allow the reading to stabilize and record the pH value. d. Perform the measurement at a controlled temperature (e.g., 25 ± 2 °C).

Thermal Analysis (Decomposition)

This protocol outlines the use of Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).^{[8][9][17][18][19][20][21][22][23][24]}

Objective: To determine the thermal stability and decomposition profile of anhydrous calcium citrate.

Apparatus:

- Thermogravimetric Analyzer (TGA)
- Differential Scanning Calorimeter (DSC)
- Sample pans (aluminum or platinum)

- Nitrogen gas supply (for inert atmosphere)

Procedure:

- TGA Measurement: a. Accurately weigh a small amount of the sample (5-10 mg) into a TGA sample pan. b. Place the pan in the TGA furnace. c. Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere. d. Record the mass loss as a function of temperature. The onset of significant mass loss indicates the beginning of decomposition.
- DSC Measurement: a. Accurately weigh a small amount of the sample (2-5 mg) into a DSC sample pan and seal it. b. Place the sample pan and an empty reference pan in the DSC cell. c. Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere. d. Record the heat flow as a function of temperature. Endothermic or exothermic peaks can indicate phase transitions or decomposition.

Crystal Structure Analysis by X-Ray Diffraction (XRD)

This protocol provides a general workflow for XRD analysis.[\[5\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)

Objective: To confirm the crystalline nature and identify the crystal structure of anhydrous calcium citrate.

Apparatus:

- X-ray diffractometer with a copper (Cu) K α radiation source
- Sample holder
- Data acquisition and analysis software

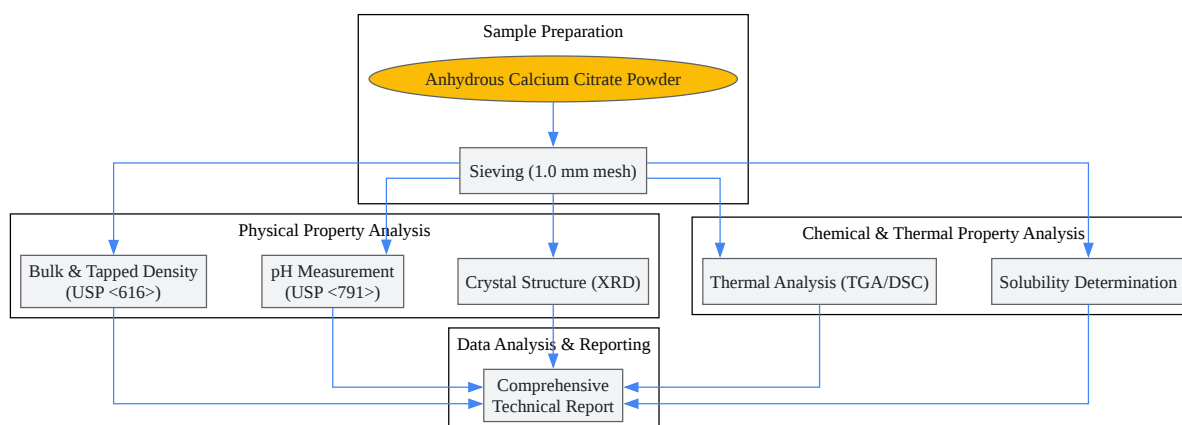
Procedure:

- Sample Preparation: Finely grind the anhydrous calcium citrate powder to ensure random orientation of the crystals. Pack the powder into the sample holder.
- Data Collection: a. Place the sample holder in the diffractometer. b. Set the instrument parameters (e.g., voltage, current, scan range, step size, and scan speed). c. Initiate the X-ray scan over a defined range of 2θ angles (e.g., 5° to 50°).

- Data Analysis: a. Process the resulting diffraction pattern to identify the peak positions (2θ values) and their intensities. b. Compare the obtained diffraction pattern with reference patterns from crystallographic databases (e.g., ICDD) to confirm the identity and phase purity of the anhydrous calcium citrate.

Mandatory Visualizations

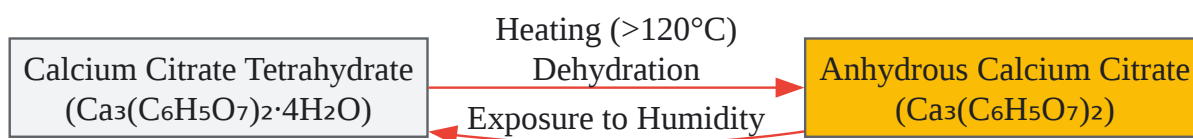
Experimental Workflow for Physicochemical Characterization



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Caption: Experimental workflow for the characterization of anhydrous calcium citrate.

Relationship between Hydrated and Anhydrous Calcium Citrate



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Caption: Interconversion between hydrated and anhydrous forms of calcium citrate.

Conclusion

This technical guide has provided a detailed overview of the essential physical and chemical properties of anhydrous calcium citrate, a compound of significant interest in pharmaceutical and related industries. The tabulated data offers a quick reference for key parameters, while the detailed experimental protocols provide a solid foundation for quality control and research activities. The provided visualizations aim to clarify the characterization workflow and the relationship between the anhydrous and hydrated forms of this important calcium salt. A thorough understanding and precise measurement of these properties are fundamental to ensuring the quality, safety, and efficacy of products containing anhydrous calcium citrate.

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